

A Comparative Guide to Cryptogein and Other PAMP Signaling Pathways in Plant Immunity

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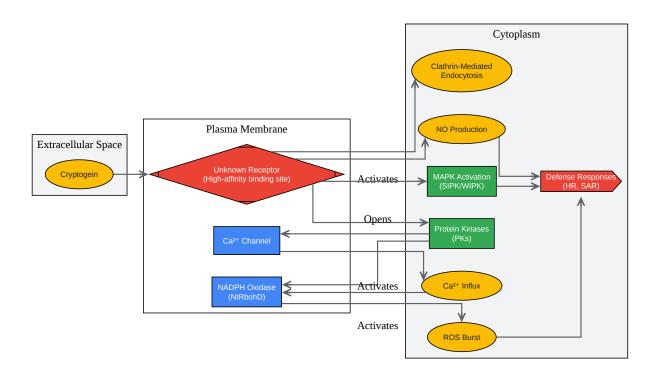
Plant immunity relies on a sophisticated surveillance system to detect potential pathogens. This system's first line of defense, known as Pattern-Triggered Immunity (PTI), is initiated by the recognition of conserved microbial molecules called Pathogen-Associated Molecular Patterns (PAMPs). The perception of PAMPs by cell surface Pattern Recognition Receptors (PRRs) triggers a cascade of intracellular signaling events, leading to a robust defense response.

This guide provides a detailed comparison of the signaling pathway initiated by **cryptogein**, a proteinaceous elicitor from the oomycete Phytophthora cryptogea, with the pathways activated by other well-characterized PAMPs: bacterial flagellin (represented by the peptide flg22), fungal chitin, and bacterial lipopolysaccharide (LPS). By presenting quantitative data, detailed experimental protocols, and clear visual diagrams, this guide aims to offer an objective resource for professionals in plant science and drug development.

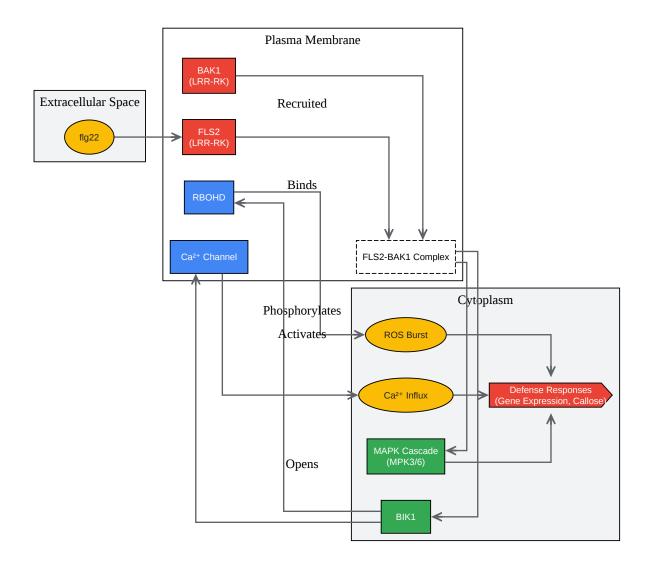
Signaling Pathway Diagrams

The following diagrams illustrate the current understanding of the signaling cascades initiated by **cryptogein** and other major PAMPs.

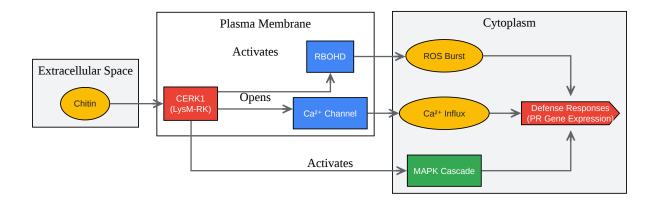














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